

Application Notes and Protocols for Functional Studies of Angiotensin (1-5)

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Compound of Interest

Compound Name: Angiotensin (1-5)

Cat. No.: B612747

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Introduction

Angiotensin (1-5) [Ang-(1-5)], a pentapeptide fragment of Angiotensin II, has emerged as a biologically active component of the Renin-Angiotensin System (RAS).[1][2] Initially considered an inactive metabolite, recent studies have demonstrated that Ang-(1-5) is a potent endogenous agonist of the Angiotensin AT2 receptor (AT2R).[1][3] This interaction initiates a signaling cascade with protective effects in the cardiovascular system, including vasodilation and blood pressure reduction.[2][3] Evidence also suggests a potential role for Ang-(1-5) in stimulating Atrial Natriuretic Peptide (ANP) secretion via the Mas receptor.[4]

These application notes provide a comprehensive guide for the experimental design of functional studies on Ang-(1-5). Detailed protocols for key assays are outlined to facilitate research into its physiological roles and therapeutic potential.

Data Presentation

Quantitative analysis is crucial for characterizing the functional activity of Ang-(1-5). The following tables summarize key pharmacological parameters to aid in experimental design and data comparison.

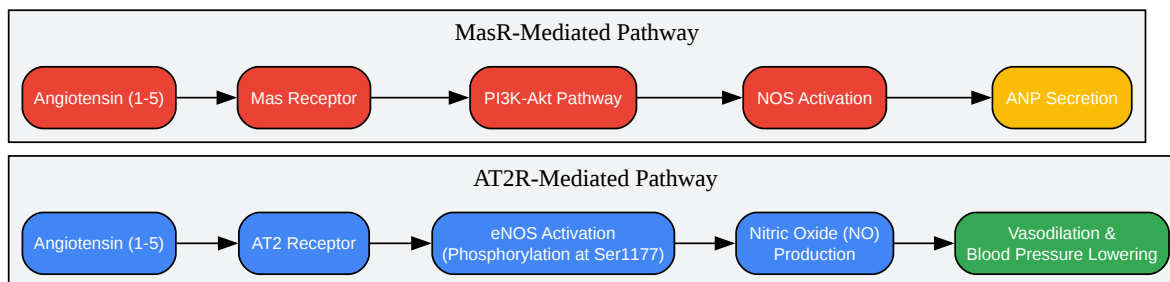
Table 1: Receptor Binding and Functional Potency of **Angiotensin (1-5)**

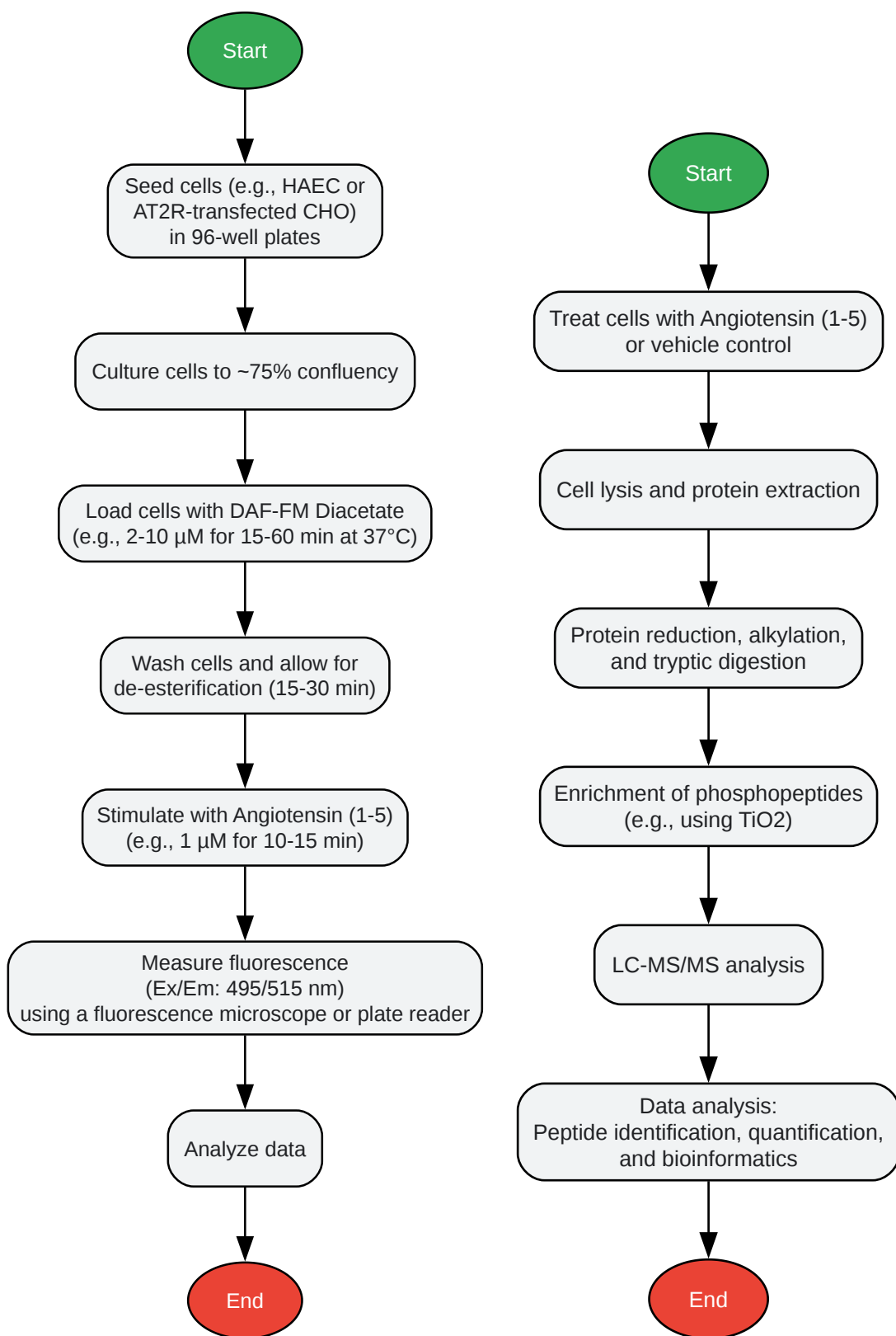
Ligand	Receptor	Assay	Cell Type	Parameter	Value	Reference
Ang-(1-5)	AT2R	Nitric Oxide Release	AT2R-transfected CHO	EC50	45.97 ± 0.65 nM	[5]
Ang-(1-5)	AT2R	Nitric Oxide Release	AT2R-transfected CHO	Emax	43.39 ± 4.64%	[5]
Ang II	AT2R	Nitric Oxide Release	AT2R-transfected CHO	EC50	1.89 ± 0.65 nM	[5]
C21	AT2R	Nitric Oxide Release	AT2R-transfected CHO	EC50	40.72 ± 0.59 nM	[5]

EC50: Half-maximal effective concentration; Emax: Maximum effect; CHO: Chinese Hamster Ovary cells.

Signaling Pathways

Ang-(1-5) primarily exerts its effects through the AT2 receptor, leading to the activation of endothelial Nitric Oxide Synthase (eNOS) and subsequent nitric oxide (NO) production.[1][2] This pathway is a key component of the "protective" arm of the RAS. Additionally, studies suggest a potential signaling route through the Mas receptor, involving a PI3K-Akt-NOS pathway to stimulate ANP secretion.[4]





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